

2-Methyl-1-heptanol: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-Methyl-1-heptanol

Cat. No.: B1596058

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **2-Methyl-1-heptanol** (CAS No. 60435-70-3). The following sections detail the known physical and chemical properties, hazard classifications, personal protective equipment, and emergency procedures. This document is intended for use by professionals in research and development environments.

Substance Identification and Properties

2-Methyl-1-heptanol is a primary alcohol. While it is used in research applications, comprehensive toxicological data is not readily available. Therefore, it should be handled with care, assuming it may present hazards similar to other aliphatic alcohols.

Physical and Chemical Properties

The table below summarizes the known physical and chemical properties of **2-Methyl-1-heptanol**. It is important to note that some of these values are estimated and should be used as a guide.

Property	Value	Source
Molecular Formula	C ₈ H ₁₈ O	--INVALID-LINK--
Molecular Weight	130.23 g/mol	--INVALID-LINK--
CAS Number	60435-70-3	--INVALID-LINK--
Boiling Point	176 - 179.23 °C (at 760 mm Hg)	--INVALID-LINK--, --INVALID-LINK--
Melting Point	-112 °C	--INVALID-LINK--
Flash Point	71.10 °C (160.00 °F) (Tag Closed Cup, est.)	--INVALID-LINK--
Density	0.799 g/mL	--INVALID-LINK--
Vapor Pressure	0.284 mm Hg at 25 °C (est.)	--INVALID-LINK--
Water Solubility	1379 mg/L at 25 °C (est.)	--INVALID-LINK--
logP (o/w)	2.721 (est.)	--INVALID-LINK--

Note: Some data, particularly toxicological values, are not available or have not been determined. Handle this chemical with appropriate caution.

Hazard Identification and Classification

Based on information for **2-Methyl-1-heptanol** and similar alcohols, the following GHS classifications may apply. However, some sources indicate that a GHS classification has not been officially established.^[1]

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3 / 4	H226: Flammable liquid and vapor. / H227: Combustible liquid.[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation.

Note: The toxicological properties of **2-Methyl-1-heptanol** have not been thoroughly investigated.[1] It may be harmful if swallowed, inhaled, or absorbed through the skin.

Safe Handling and Storage

Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.[3]
- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe vapors or mist.[2]
- Use non-sparking tools and ground all equipment when transferring liquids to prevent static discharge.[4]
- Keep away from heat, sparks, and open flames.[4]
- Wash hands thoroughly after handling.[3]

Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[3][4]
- Keep away from sources of ignition and incompatible materials such as strong oxidizing agents.[5]

Personal Protective Equipment (PPE)

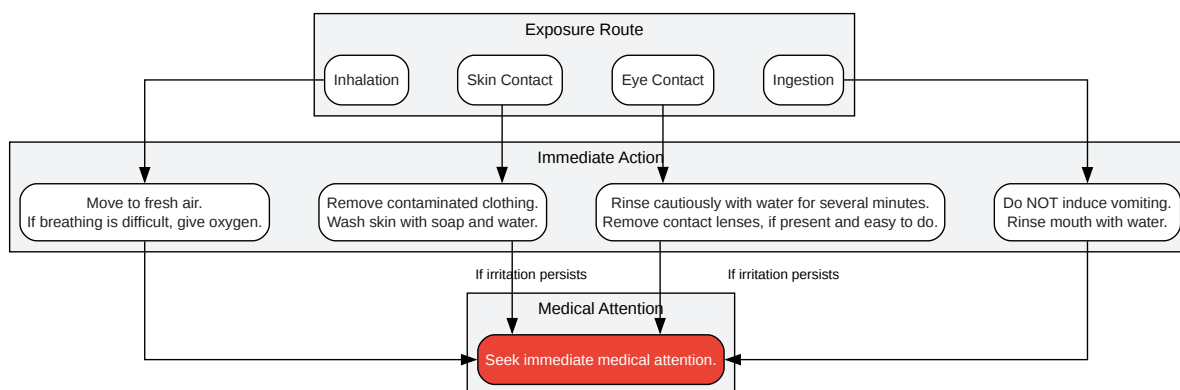
A risk assessment should be conducted before handling **2-Methyl-1-heptanol** to determine the appropriate PPE. The following are general recommendations:

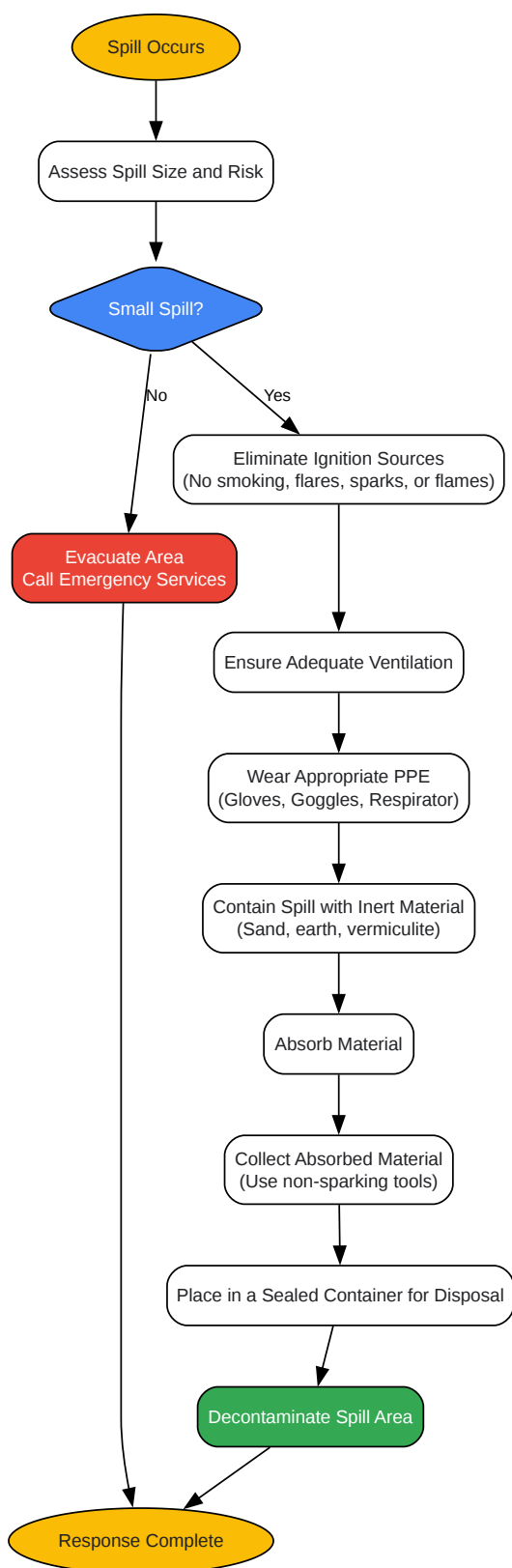
Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.[5][6]
Skin Protection	Impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[6]
Respiratory Protection	If ventilation is inadequate or exposure limits are exceeded, use a NIOSH-approved respirator with an organic vapor cartridge.[5]

Emergency Procedures

First Aid Measures

The following diagram outlines the initial first aid response to an exposure incident.





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